

Synonyms and alternative names for "Methyl Nonafluorovalerate"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl Nonafluorovalerate

Cat. No.: B087576

[Get Quote](#)

Methyl Nonafluorovalerate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Methyl Nonafluorovalerate**, a fluorinated ester with significant applications in organic synthesis and drug development. This document details its nomenclature, physicochemical properties, synthesis, and applications, with a focus on its role as a synthetic intermediate.

Synonyms and Alternative Names

Methyl Nonafluorovalerate is known by a variety of names in chemical literature and commercial catalogs. A comprehensive list of these synonyms and identifiers is provided below for clear identification and cross-referencing.

Name Type	Name
Common Name	Methyl Nonafluorovalerate
IUPAC Name	methyl 2,2,3,3,4,4,5,5,5-nonafluoropentanoate[1]
CAS Number	13038-26-1[1]
Synonyms	Methyl perfluorovalerate, Methyl nonafluoropentanoate, Methyl perfluoropentanoate, Nonafluorovaleric acid methyl ester, Perfluorovaleric acid methyl ester, Methylnonafluorovalerate, Pentanoic acid, 2,2,3,3,4,4,5,5,5-nonafluoro-, methyl ester[1]

Physicochemical and Spectroscopic Data

The key physicochemical and spectroscopic properties of **Methyl Nonafluorovalerate** are summarized in the following table. This data is essential for its handling, characterization, and use in chemical reactions.

Property	Value
Molecular Formula	C ₆ H ₃ F ₉ O ₂
Molecular Weight	278.07 g/mol [1]
Appearance	Colorless liquid
Boiling Point	99-100 °C
Density	1.56 g/mL
Refractive Index	n ²⁰ /D ~1.294
¹³ C NMR	Spectra available in public databases.
¹⁹ F NMR	Spectra available in public databases.

Synthesis of Methyl Nonafluorovalerate

Methyl Nonafluorovaleate is typically synthesized via the Fischer-Speier esterification of nonafluorovaleric acid with methanol, using a strong acid catalyst such as sulfuric acid.

Experimental Protocol: Fischer-Speier Esterification

This protocol is a representative procedure for the synthesis of **Methyl Nonafluorovaleate** based on well-established esterification methods.^{[2][3][4][5]}

Materials:

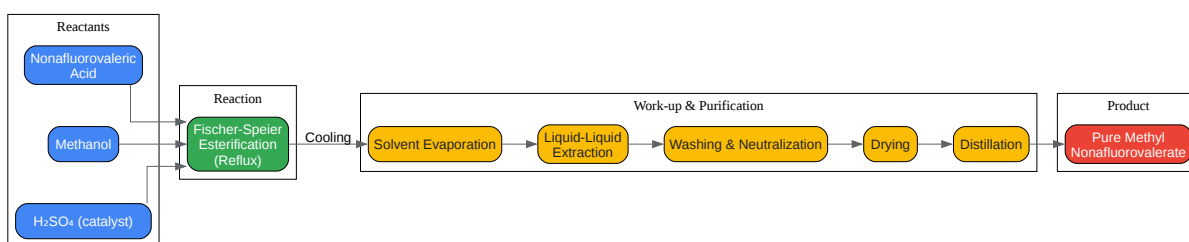
- Nonafluorovaleric acid
- Anhydrous methanol
- Concentrated sulfuric acid
- Sodium bicarbonate (saturated solution)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Organic solvent for extraction (e.g., diethyl ether or dichloromethane)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve nonafluorovaleric acid in an excess of anhydrous methanol.
- Carefully add a catalytic amount of concentrated sulfuric acid to the solution.
- Heat the reaction mixture to reflux and maintain for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess methanol under reduced pressure.
- Dissolve the residue in an organic solvent and transfer to a separatory funnel.

- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to yield crude **Methyl Nonafluorovaleate**.
- Purify the crude product by distillation to obtain pure **Methyl Nonafluorovaleate**.

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **Methyl Nonafluorovaleate**.

Applications in Organic Synthesis

Methyl Nonafluorovaleate serves as a versatile intermediate in organic synthesis, particularly in the introduction of the nonafluorobutyl group into molecules. Its application is of significant interest in the synthesis of complex molecules, such as oligosaccharides, where the modification of functional groups is crucial.

Role in Oligosaccharide Synthesis

A key application of **Methyl Nonafluorovaleate** is in the modification of carbohydrate molecules during the synthesis of novel oligosaccharides. In a patented process, alkyl esters of perfluorocarboxylic acids, including **Methyl Nonafluorovaleate**, are used in conjunction with a strong base to facilitate specific reactions on protected sugar moieties.[6] While the patent outlines a general methodology, the role of **Methyl Nonafluorovaleate** is to act as a reagent in a key transformation step.

Representative Experimental Protocol

The following is a representative protocol illustrating the potential use of **Methyl Nonafluorovaleate** in oligosaccharide synthesis, based on the general principles described in the patent literature.[6]

Materials:

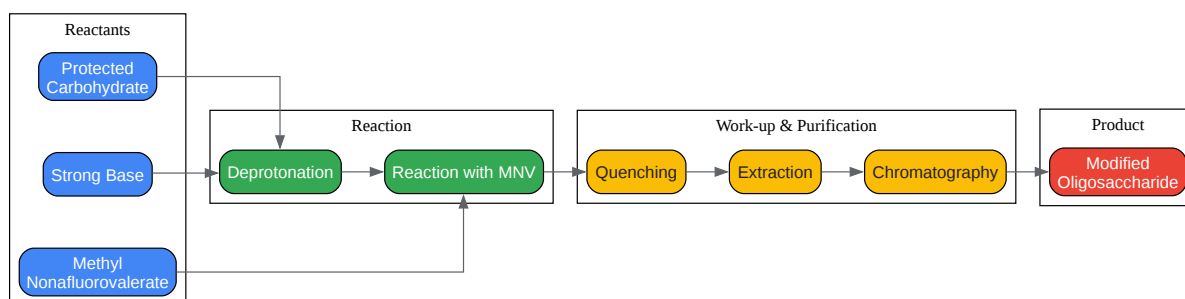
- Protected monosaccharide or oligosaccharide with a free hydroxyl group
- Strong base (e.g., sodium hydride, butyllithium)
- **Methyl Nonafluorovaleate**
- Anhydrous aprotic solvent (e.g., tetrahydrofuran, diethyl ether)

Procedure:

- In a flame-dried, inert atmosphere (e.g., argon or nitrogen) reaction vessel, dissolve the protected carbohydrate in the anhydrous aprotic solvent.
- Cool the solution to a low temperature (e.g., -78 °C or 0 °C).
- Slowly add the strong base to the solution to deprotonate the free hydroxyl group, forming an alkoxide.
- After stirring for a short period, add **Methyl Nonafluorovaleate** to the reaction mixture.
- Allow the reaction to proceed at the low temperature and then gradually warm to room temperature. Monitor the reaction by TLC.

- Upon completion, quench the reaction by the slow addition of a proton source (e.g., saturated ammonium chloride solution).
- Extract the product with an organic solvent, wash the organic layer, dry it, and concentrate it under reduced pressure.
- Purify the resulting product by column chromatography.

Application Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for oligosaccharide modification.

Safety and Handling

Methyl Nonafluorovaleate is a flammable liquid and should be handled with appropriate safety precautions. It is also an irritant to the skin and eyes. Always work in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Store in a cool, dry, and well-ventilated area away from heat and ignition sources.

This technical guide provides a foundational understanding of **Methyl Nonafluorovaleate** for researchers and professionals in drug development and organic synthesis. For more detailed information, it is recommended to consult the cited literature and relevant safety data sheets.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fjetland.cm.utexas.edu [fjetland.cm.utexas.edu]
- 2. fjetland.cm.utexas.edu [fjetland.cm.utexas.edu]
- 3. Fischer Esterification-Typical Procedures - operachem [operachem.com]
- 4. Fischer Esterification [organic-chemistry.org]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. EP4424717A1 - Novel oligosaccharide, manufacturing intermediate for novel oligosaccharide, and method for manufacturing these - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Synonyms and alternative names for "Methyl Nonafluorovaleate"]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b087576#synonyms-and-alternative-names-for-methyl-nonafluorovaleate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com